Structure-Activity Relationship (SAR) of Piperazinyl Benzimidazole Derivatives

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Compound of Interest

Compound Name:	*1-methyl-2-(piperazin-1-yl)-1H-benzo[d]imidazole*
CAS No.:	*137898-68-1*
Cat. No.:	*B2674764*

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Executive Summary

The fusion of benzimidazole and piperazine pharmacophores represents a "privileged structure" strategy in modern medicinal chemistry.[1] This hybrid scaffold leverages the DNA/protein-binding affinity of the benzimidazole core with the favorable pharmacokinetic profile and receptor-modulating capability of the piperazine ring.

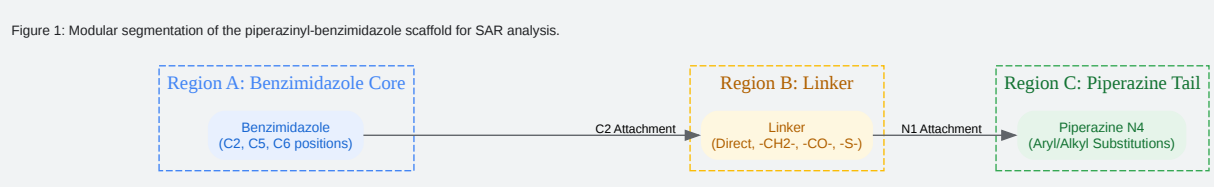
This technical guide dissects the Structure-Activity Relationship (SAR) of these derivatives, focusing on their dual-action mechanisms as tubulin polymerization inhibitors (anticancer) and DNA gyrase/topoisomerase inhibitors (antimicrobial). It provides actionable insights for optimizing potency, selectivity, and metabolic stability.

Chemical Architecture & Numbering System

To navigate the SAR landscape effectively, we must first define the scaffold's regions. The biological activity hinges on three critical vectors: the Benzimidazole Head (Region A), the Linker System (Region B), and the Piperazine Tail (Region C).

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Visualization: The Core Scaffold



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Synthetic Strategy: The Mannich Base Approach

A robust, self-validating protocol for synthesizing C2-substituted piperazinyl benzimidazoles is the Mannich reaction. This one-pot synthesis is preferred for its atom economy and scalability.

Protocol 1: Synthesis of 1-((4-Phenylpiperazin-1-yl)methyl)-1H-benzimidazole

Target: Generation of N1-linked Mannich bases.

Reagents: Benzimidazole (1.0 eq), Formaldehyde (37% aq, 1.5 eq), N-Phenylpiperazine (1.0 eq), Ethanol (solvent).

- Activation: Dissolve benzimidazole (0.01 mol) in ethanol (20 mL) in a round-bottom flask.
- Addition: Add formaldehyde solution (1.5 mL) dropwise while stirring at room temperature for 30 minutes. Checkpoint: Solution should remain clear or turn slightly cloudy.
- Coupling: Add N-phenylpiperazine (0.01 mol) dropwise.
- Reflux: Heat the mixture to reflux (70–75°C) for 6–10 hours. Monitor reaction progress via TLC (Mobile phase: Methanol/Chloroform 1:9).
- Work-up: Cool the mixture to 0°C overnight. Filter the resulting precipitate.

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- Purification: Recrystallize from ethanol/DMF to yield the pure product.

Why this works: The formaldehyde acts as a "molecular glue," forming an iminium ion intermediate with the secondary amine (piperazine), which then undergoes nucleophilic attack by the benzimidazole nitrogen (N1).

SAR Deep Dive: Mechanistic Optimization

Region A: Benzimidazole Core Modifications

The electronic environment of the benzene ring (positions C5 and C6) dictates binding affinity.

- Electron-Withdrawing Groups (EWG): Substituents like -Cl, -F, -NO2, and -CF3 at C5/C6 significantly enhance biological activity.
  - Mechanism:[2][3][4] EWGs increase the lipophilicity (LogP) and acidity of the NH proton (if N1 is unsubstituted), improving hydrogen bonding interactions with receptor pockets (e.g., Glu/Asp residues in tubulin).
  - Data Support: 5-Chloro and 5-Nitro derivatives consistently show lower IC50 values against cancer cell lines compared to unsubstituted analogs [1].

Region B: The Linker System

The spatial arrangement between the two heterocycles is critical.

- Direct Linkage (C2-N1): rigidifies the molecule, often preferred for H1-antihistamine activity.
- Methylene (-CH2-) Linker: Provides rotational freedom, crucial for antimicrobial agents to fit into the DNA gyrase active site.
- Thioacetyl (-SCH2CO-) Linker: Found in potent anthelmintic and anticancer hybrids. The sulfur atom can act as a hydrogen bond acceptor, enhancing binding stability [2].

Region C: Piperazine N4-Substitutions (The Tail)

This region determines selectivity.

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- Bulky Aryl Groups: N4-phenyl or N4-benzyl groups are essential for tubulin targeting. They occupy the hydrophobic pocket of the colchicine binding site.
- Heterocyclic Tails: Replacing the phenyl ring with a pyridine or pyrimidine moiety often improves water solubility and metabolic stability (reducing CYP450 clearance).

Therapeutic Case Studies & Data Presentation

Case Study 1: Anticancer Activity (Tubulin Modulation)

Piperazinyl benzimidazoles function as Microtubule Destabilizing Agents (MDAs). They bind to the colchicine site of tubulin, preventing polymerization.

Table 1: Cytotoxicity (IC50) of Key Derivatives against MCF-7 (Breast Cancer)

Compound ID	R1 (Benzimidazole C5)	Linker	R2 (Piperazine N4)	IC50 (μM)	Mechanism
Albendazole	**-H**	**-NH-CO-**	**(Control)**	**>10.0**	**Tubulin Inhibition**
Cmpd 7c [3]	-H	Direct (C2)	4-CF3-Benzyl	2.90	G2/M Arrest
Cmpd 9f [4]	-Cl	-CH2-	4-F-Phenyl	0.85	Apoptosis Induction

| Hybrid 52 | -CF3 | -NH- | Pyrimidine | 2.21 | CDK4/6 Inhibition |

Case Study 2: Antimicrobial Activity

Derivatives targeting bacterial DNA gyrase show promise against resistant strains.

Table 2: Antibacterial Activity (MIC) against S. aureus

Compound ID	Modification	MIC (μg/mL)	Potency vs Std
Cmpd III	**5,6-Dimethyl**	**2.0**	**2x Ciprofloxacin**
Cmpd 21	5-Nitro	4.0	Equal to Ampicillin

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| Cmpd 9a | Unsubstituted | 11.0 | Low |

Mechanistic Signaling Pathway

The following diagram illustrates the cascade initiated by anticancer benzimidazole-piperazine hybrids, leading to apoptotic cell death.

Visualization: Mechanism of Action (Apoptosis)

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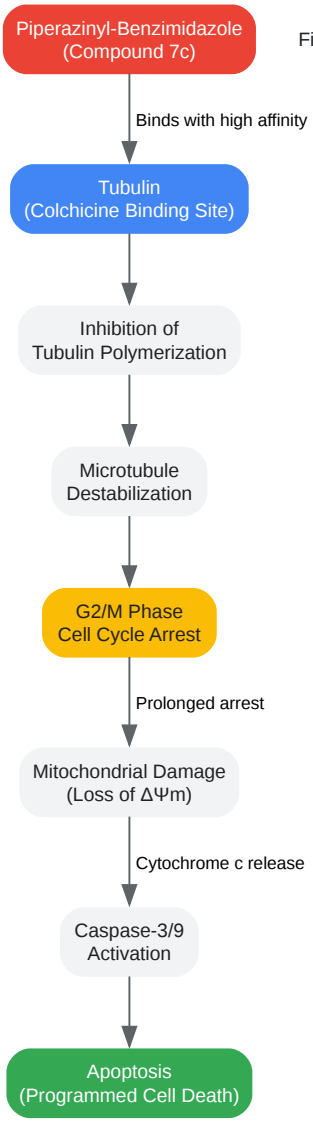


Figure 2: Signaling cascade of benzimidazole-piperazine hybrids inducing apoptosis via tubulin inhibition.

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[4]

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Experimental Protocols: Biological Assay

Protocol 2: Tubulin Polymerization Assay

Objective: Validate the mechanism of action.

- Preparation: Isolate tubulin from bovine brain or purchase a commercial fluorescence-based tubulin polymerization kit.
- Incubation: Mix tubulin protein (3 mg/mL) in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl2, pH 6.9) with GTP (1 mM).
- Treatment: Add the test compound (at IC50 concentration) to the mixture at 4°C. Include Colchicine (5 µM) as a positive control and DMSO as a negative control.
- Measurement: Transfer to a pre-warmed (37°C) 96-well plate. Monitor fluorescence (Ex: 360 nm, Em: 420 nm) every minute for 60 minutes.
- Analysis: A reduction in the Vmax of the fluorescence curve compared to control indicates inhibition of polymerization.

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